

Rock2-IN-6 solubility and stability in DMSO

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Compound of Interest

Compound Name: Rock2-IN-6

Cat. No.: B12379300

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Technical Support Center: Rock2-IN-6

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Rock2-IN-6** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Rock2-IN-6** in DMSO?

A1: The maximum reported solubility of **Rock2-IN-6** hydrochloride in DMSO is 125 mg/mL, which corresponds to a concentration of 239.49 mM.^{[1][2]} Achieving this concentration requires specific preparation steps, including ultrasonication and heating.

Q2: What is the recommended solvent for preparing stock solutions of **Rock2-IN-6**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Rock2-IN-6**.

Q3: How should I store the solid compound of **Rock2-IN-6**?

A3: The solid form of **Rock2-IN-6** hydrochloride should be stored at 4°C in a tightly sealed container, protected from moisture.

Q4: How should I store the **Rock2-IN-6** stock solution in DMSO?

A4: For optimal stability, the stock solution of **Rock2-IN-6** in DMSO should be aliquoted and stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]} It is crucial to avoid repeated freeze-thaw cycles.

Q5: Is the **Rock2-IN-6** DMSO stock solution stable at room temperature?

A5: While specific data for **Rock2-IN-6** is not available, a general study on the stability of various compounds in DMSO at room temperature indicated that the probability of observing the compound was 92% after 3 months and 83% after 6 months.^{[3][4][5]} However, for maintaining the integrity of the compound, it is strongly recommended to store the stock solution at -20°C or -80°C.

Q6: Is **Rock2-IN-6** sensitive to light?

A6: There is no specific data on the photostability of **Rock2-IN-6**. As a general laboratory practice, it is advisable to protect solutions from prolonged exposure to light by using amber vials or by wrapping the container in foil.

Troubleshooting Guides

Issue 1: Difficulty in Dissolving Rock2-IN-6 in DMSO

Symptoms:

- The compound does not fully dissolve at the desired concentration.
- Visible particles remain in the solution.

Possible Causes:

- Insufficient energy to break the crystal lattice.
- Use of DMSO that has absorbed moisture (hygroscopic DMSO).

Solutions:

- Heating and Sonication: To achieve the maximum solubility of 125 mg/mL, it is necessary to heat the solution to 60°C and use ultrasonication.^{[1][2]}

- Use Fresh, Anhydrous DMSO: DMSO is hygroscopic and can absorb water from the atmosphere, which can significantly reduce the solubility of compounds. Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Step-by-Step Dissolution Protocol:
 - Weigh the desired amount of **Rock2-IN-6** hydrochloride powder in a sterile vial.
 - Add the calculated volume of fresh, anhydrous DMSO to reach the target concentration.
 - Vortex the solution briefly.
 - Place the vial in an ultrasonic water bath and sonicate for 10-15 minutes.
 - If the compound is not fully dissolved, warm the solution in a water bath at 60°C for 10-15 minutes with intermittent vortexing.
 - Repeat sonication and warming steps as necessary until a clear solution is obtained.

Issue 2: Precipitation of Rock2-IN-6 When Diluting with Aqueous Buffers

Symptoms:

- The solution becomes cloudy or forms a precipitate upon addition to cell culture media or aqueous buffers.

Possible Causes:

- **Rock2-IN-6** has low aqueous solubility.
- The final concentration of DMSO in the aqueous solution is not sufficient to keep the compound dissolved.

Solutions:

- Serial Dilutions in DMSO: Before adding to your aqueous medium, perform serial dilutions of your high-concentration DMSO stock solution in DMSO to get closer to your final desired

concentration.

- **Minimize Final DMSO Concentration:** When adding the diluted DMSO stock to your aqueous buffer or media, ensure the final concentration of DMSO is as low as possible (typically below 0.5%) to minimize solvent-induced toxicity and precipitation.
- **Stepwise Addition and Mixing:** Add the DMSO stock solution to the aqueous buffer dropwise while vortexing or stirring to facilitate rapid mixing and prevent localized high concentrations that can lead to precipitation.
- **Warm the Aqueous Buffer:** Gently warming the aqueous buffer (e.g., to 37°C) before adding the DMSO stock can sometimes help to keep the compound in solution.

Data Summary

Parameter	Value	Notes
Solubility in DMSO	125 mg/mL (239.49 mM)[1][2]	Requires ultrasonication and heating to 60°C.
Storage of Solid	4°C	Sealed, away from moisture.
Stock Solution Stability	6 months at -80°C[1][2]	Aliquot to avoid freeze-thaw cycles.
1 month at -20°C[1][2]	Aliquot to avoid freeze-thaw cycles.	

Experimental Protocols

Protocol for Preparation of a 100 mM Stock Solution of **Rock2-IN-6** in DMSO

Materials:

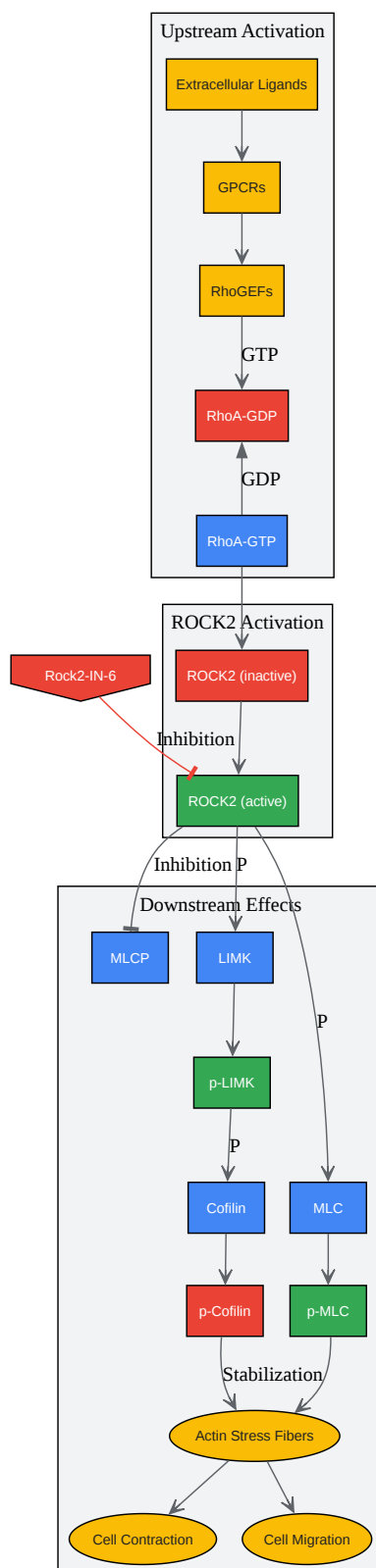
- **Rock2-IN-6** hydrochloride (MW: 521.95 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic water bath
- Water bath set to 60°C

Procedure:

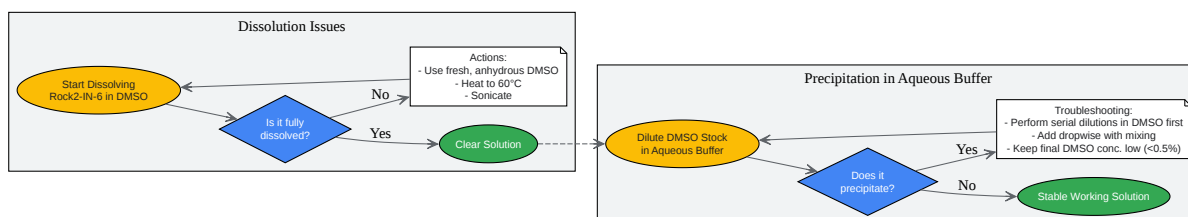
- Calculate the mass of **Rock2-IN-6** hydrochloride required. For 1 mL of a 100 mM stock solution, you will need: $0.1 \text{ mol/L} * 0.001 \text{ L} * 521.95 \text{ g/mol} = 0.0522 \text{ g} = 52.2 \text{ mg}$.
- Weigh out 52.2 mg of **Rock2-IN-6** hydrochloride into a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex the mixture for 1-2 minutes.
- Place the vial in an ultrasonic water bath for 15 minutes. Check for dissolution.
- If not fully dissolved, place the vial in a 60°C water bath for 15 minutes. Vortex occasionally.
- Repeat steps 5 and 6 until the solution is clear.
- Allow the solution to cool to room temperature.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations



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Caption: ROCK2 Signaling Pathway and Point of Inhibition by **Rock2-IN-6**.



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Caption: Troubleshooting Workflow for **Rock2-IN-6** in DMSO.

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- To cite this document: BenchChem. [Rock2-IN-6 solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379300#rock2-in-6-solubility-and-stability-in-dmsol]

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